

Ochratoxin B-d5: A Technical Guide for Advanced Analytical Applications

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Compound of Interest

Compound Name: Ochratoxin B-d5

CAS No.: 4825-86-9

Cat. No.: B1677091

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This guide provides an in-depth overview of **Ochratoxin B-d5**, a critical internal standard for the accurate quantification of its non-deuterated counterpart, Ochratoxin B. Tailored for researchers, analytical scientists, and professionals in drug development and food safety, this document delves into the essential physicochemical data, analytical methodologies, and practical handling considerations for this stable isotope-labeled compound.

Introduction: The Significance of Ochratoxin B and the Role of its Deuterated Analog

Ochratoxin B is a mycotoxin produced by several species of *Aspergillus* and *Penicillium* fungi. [1] It is the non-chlorinated analog of the more widely known and studied Ochratoxin A. [1] While generally considered less toxic than Ochratoxin A, Ochratoxin B is often found alongside it in contaminated food and feed products, necessitating reliable methods for its detection and quantification. [1]

Accurate quantification of mycotoxins is paramount for food safety, toxicology studies, and risk assessment. The use of stable isotope-labeled internal standards, such as **Ochratoxin B-d5**, is the gold standard in analytical chemistry, particularly in mass spectrometry-based methods. By incorporating a known amount of the deuterated analog into a sample, variations during sample preparation, extraction, and instrument analysis can be effectively normalized, leading to highly accurate and precise results.

Core Physicochemical Data: Ochratoxin B-d5 and Ochratoxin B

A clear understanding of the physicochemical properties of both the deuterated standard and the target analyte is fundamental for method development and interpretation of results.

Property	Ochratoxin B-d5	Ochratoxin B
CAS Number	1356353-91-7[2]	4825-86-9[1][3][4][5][6][7][8]
Molecular Formula	C ₂₀ H ₁₄ D ₅ NO ₆ [2]	C ₂₀ H ₁₉ NO ₆ [6]
Molecular Weight	374.40 g/mol [2]	369.37 g/mol [6]
Appearance	Off-White Solid[2]	-
Synonyms	N-[[[(3R)-3,4-Dihydro-8-hydroxy-3-methyl-1-oxo-1H-2-benzopyran-7-yl]carbonyl]-L-(phenyl-d5)alanine[2]	N-[[[(3R)-3,4-Dihydro-8-hydroxy-3-methyl-1-oxo-1H-2-benzopyran-7-yl]carbonyl]-L-phenylalanine
Storage	2-8°C Refrigerator[2]	-20°C[3]

Analytical Methodologies: Best Practices for Quantification

The use of **Ochratoxin B-d5** as an internal standard is primarily associated with chromatographic techniques coupled to mass spectrometry.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for the sensitive and selective quantification of Ochratoxin B in complex matrices. The addition of **Ochratoxin B-d5** at the beginning of the sample preparation process is crucial for achieving the highest level of accuracy.

Workflow for LC-MS/MS Analysis:



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Sources

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